

Application Note and Protocol: Preparation of Broussonin C Stock Solution in DMSO

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Compound of Interest

Compound Name: *Broussonin C*

Cat. No.: *B048655*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Broussonin C is a natural phenolic compound isolated from plants such as *Broussonetia papyrifera*[1]. It is recognized as a competitive inhibitor of tyrosinase, impacting both monophenolase and diphenolase activity[1][2][3]. Due to its biological activities, **Broussonin C** is a compound of interest in various research fields. Proper preparation of stock solutions is crucial for accurate and reproducible experimental results. This document provides a detailed protocol for preparing a stock solution of **Broussonin C** using dimethyl sulfoxide (DMSO) as the solvent.

Physicochemical Data and Solubility

Summarized below are the key quantitative data for **Broussonin C**.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₄ O ₃	[1][2][4][5]
Molecular Weight	312.4 g/mol	[2][4][5][6]
Appearance	Powder	[3][6]
Solubility	Soluble in DMSO, Acetone, Chloroform, etc.	[1][3]
Purity	Typically ≥98%	[1]
Storage (Powder)	-20°C for up to 3 years	[6]
Storage (Solution)	-80°C for up to 1 year or -20°C for 2 weeks	[1][6]

Experimental Protocol: Preparation of a 10 mM Broussonin C Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **Broussonin C** in DMSO.

3.1. Materials

- **Broussonin C** powder (purity ≥98%)
- Anhydrous/molecular sieve-dried dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

3.2. Calculations

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (mL)}$$

- Molecular Weight (MW) of **Broussonin C**: 312.4 g/mol
- Desired Concentration: 10 mM
- Desired Volume: 1 mL (as an example)

$$\text{Calculation: Mass (mg)} = 10 \text{ mmol/L} \times 312.4 \text{ g/mol} \times 0.001 \text{ L} \quad \text{Mass (mg)} = 3.124 \text{ mg}$$

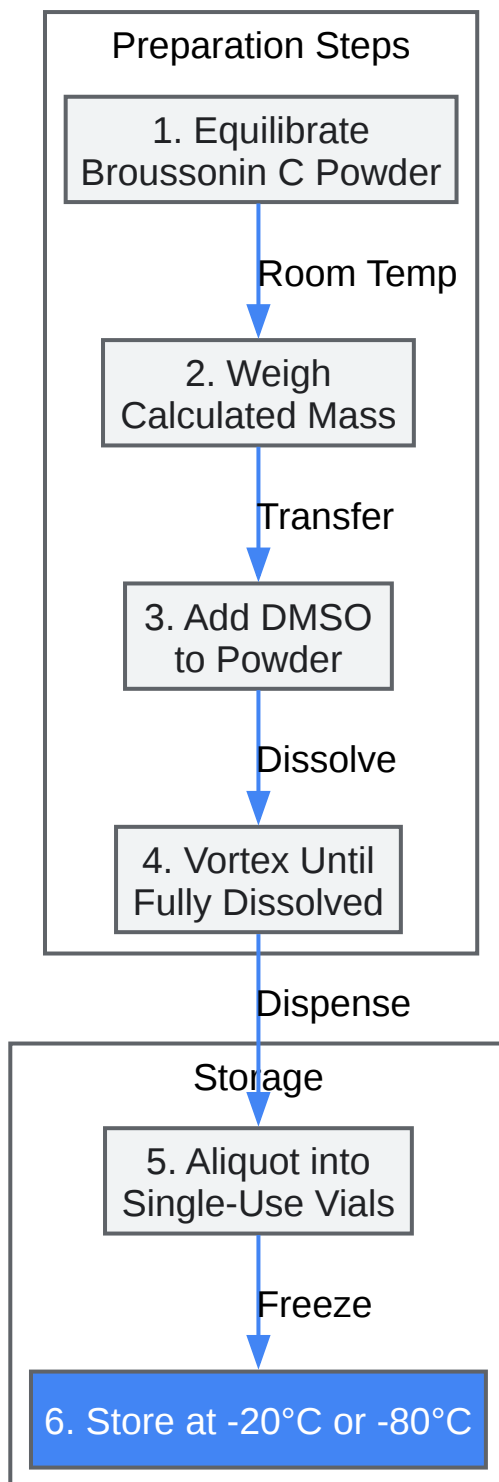
Therefore, 3.124 mg of **Broussonin C** is needed to prepare 1 mL of a 10 mM stock solution.

3.3. Procedure

- **Acclimatization:** Before opening, allow the vial of **Broussonin C** powder to equilibrate to room temperature for at least one hour to prevent condensation[1].
- **Weighing:** Carefully weigh out the calculated amount of **Broussonin C** powder (e.g., 3.124 mg) using an analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- **Solvent Addition:** Add the desired volume of DMSO (e.g., 1 mL) to the tube containing the **Broussonin C** powder.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots in tightly sealed vials at -20°C for short-term use (up to two weeks) or at -80°C for long-term storage (up to one year)[1][6].

Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **Broussonin C** stock solution.



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Caption: Workflow for preparing **Broussonin C** stock solution in DMSO.

Safety and Handling

- Always handle **Broussonin C** and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- DMSO is a potent solvent and can facilitate the absorption of substances through the skin[7]. Exercise caution to avoid direct contact.
- Refer to the Safety Data Sheet (SDS) for both **Broussonin C** and DMSO for comprehensive safety information.

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